

Ethyl 4-aminocinnamate basic properties

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Compound of Interest

Compound Name: Ethyl 4-aminocinnamate

CAS No.: 5048-82-8

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An In-depth Technical Guide to the Core Properties of **Ethyl 4-aminocinnamate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl 4-aminocinnamate is a bifunctional organic molecule that has garnered significant interest within the scientific community. As an ester of 4-aminocinnamic acid, it possesses a unique electronic and structural profile, featuring a primary aromatic amine, an α,β -unsaturated ester, and a phenyl ring. This combination of functional groups imparts a versatile reactivity that makes it a valuable intermediate and building block in diverse fields, ranging from medicinal chemistry to advanced materials science. This guide provides a comprehensive overview of its fundamental properties, synthesis, reactivity, and applications, offering field-proven insights for professionals engaged in research and development.

Chemical and Physical Properties

Ethyl 4-aminocinnamate is typically encountered as a light yellow or off-white crystalline solid at room temperature. Its core physicochemical properties are essential for its application in

synthesis and formulation, dictating parameters such as solvent selection, reaction temperature, and purification methods.

Property	Value	Reference(s)
IUPAC Name	ethyl (E)-3-(4-aminophenyl)prop-2-enoate	[1]
CAS Number	5048-82-8	[1]
Molecular Formula	C ₁₁ H ₁₃ NO ₂	
Molecular Weight	191.23 g/mol	
Appearance	Light yellow to off-white crystalline solid	[2]
Melting Point	70-74 °C	
Boiling Point	347 °C at 760 mmHg	
Density	1.13 g/cm ³	
Flash Point	192.9 °C	
Solubility	Insoluble in water. Soluble in various organic solvents including ethanol, Dimethylformamide (DMF), and Dichloromethane (DCM).	[3][4][5][6]
Storage	Store under inert gas (Nitrogen or Argon) at 2–8 °C.	[7]

Spectroscopic Profile

The structural characterization of **Ethyl 4-aminocinnamate** is unequivocally established through standard spectroscopic techniques. The data presented below are foundational for reaction monitoring and quality control.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The proton and carbon NMR spectra provide a complete map of the molecule's structure. The trans-configuration of the alkene is confirmed by the large coupling constant ($J = 16.2$ Hz) between the vinylic protons.[2]

- ^1H NMR (400 MHz, CDCl_3): δ 7.60 (d, $J = 16.2$ Hz, 1H, Ar-CH=CH), 7.33 (d, $J = 8.5$ Hz, 2H, Ar-H ortho to CH=CH), 6.64 (d, $J = 8.5$ Hz, 2H, Ar-H ortho to NH_2), 6.23 (d, $J = 16.2$ Hz, 1H, Ar-CH=CH), 4.24 (q, $J = 7.1$ Hz, 2H, OCH_2CH_3), 3.98 (s, 2H, NH_2), 1.32 (t, $J = 7.2$ Hz, 3H, OCH_2CH_3).[2]
- ^{13}C NMR (101 MHz, CDCl_3): δ 167.9 (C=O), 148.9 (C- NH_2), 145.0 (Ar-CH=CH), 130.0 (Ar-C ortho to CH=CH), 124.7 (Ar-C ipso to CH=CH), 114.9 (Ar-C ortho to NH_2), 113.7 (Ar-CH=CH), 60.3 (OCH_2CH_3), 14.5 (OCH_2CH_3).[2]

Infrared (IR) Spectroscopy

IR spectroscopy is useful for identifying the key functional groups. Data is available in public databases such as SpectraBase, typically acquired via techniques like Attenuated Total Reflectance (ATR) or as a cast film from a solvent like chloroform.[8] Key expected absorptions include N-H stretching from the amine, C=O stretching from the ester, C=C stretching from the alkene, and C-O stretching.

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight of the compound. For **Ethyl 4-aminocinnamate**, the expected molecular ion peak $[\text{M}]^+$ would be at m/z 191.23. Electrospray ionization (ESI) would likely show the protonated molecule $[\text{M}+\text{H}]^+$ at m/z 192.24.[4]

Synthesis and Purification

A reliable and frequently cited method for the laboratory-scale synthesis of **Ethyl 4-aminocinnamate** is the chemical reduction of its nitro precursor, Ethyl 4-nitrocinnamate. The causality behind this choice lies in the commercial availability of the starting material and the high efficiency of nitro group reductions. The Stannous Chloride (SnCl_2) method is a classic and robust choice for this transformation.[5]

Experimental Protocol: Reduction of Ethyl 4-nitrocinnamate

Objective: To synthesize **Ethyl 4-aminocinnamate** via the reduction of the nitro group of Ethyl 4-nitrocinnamate using stannous chloride.

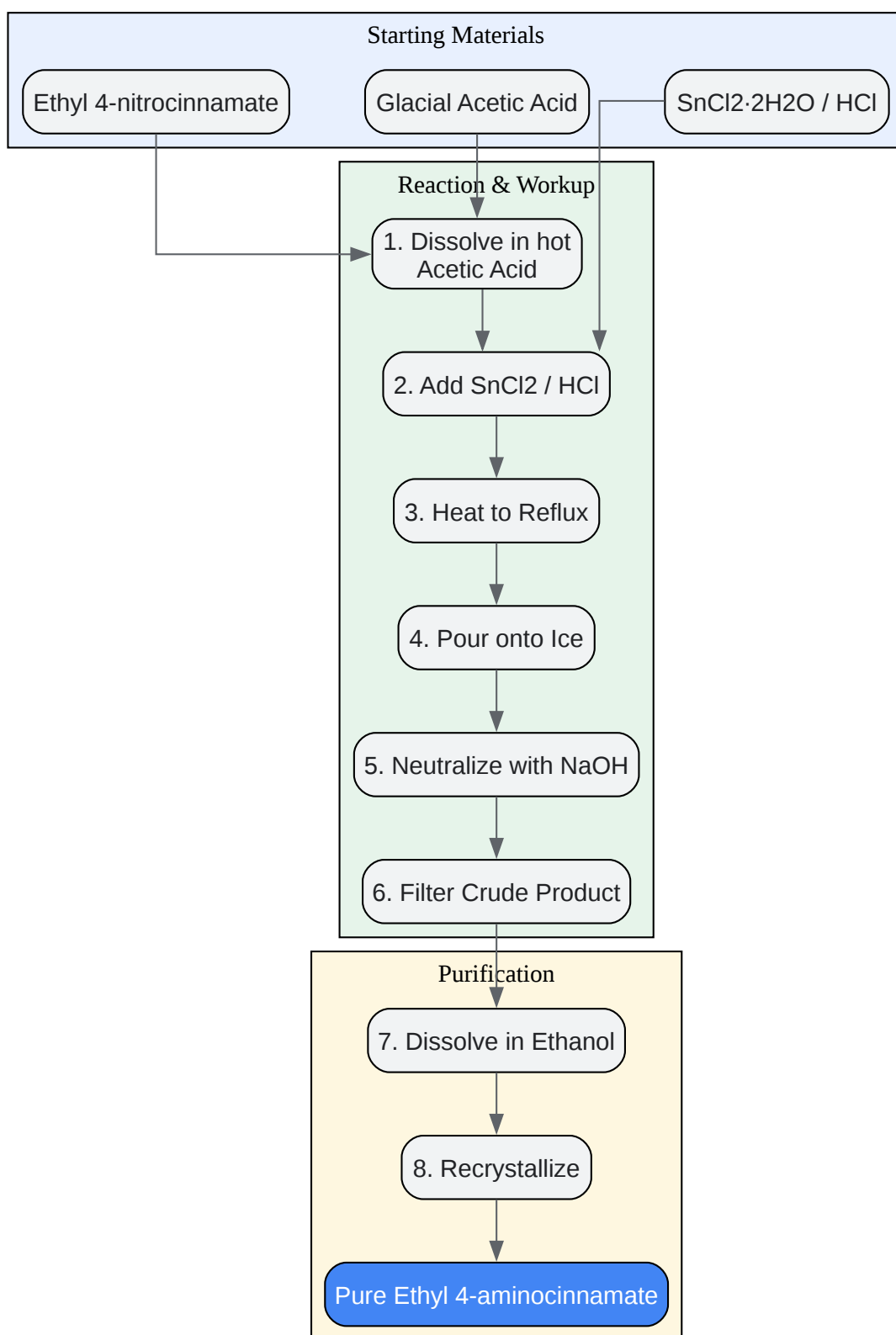
Materials:

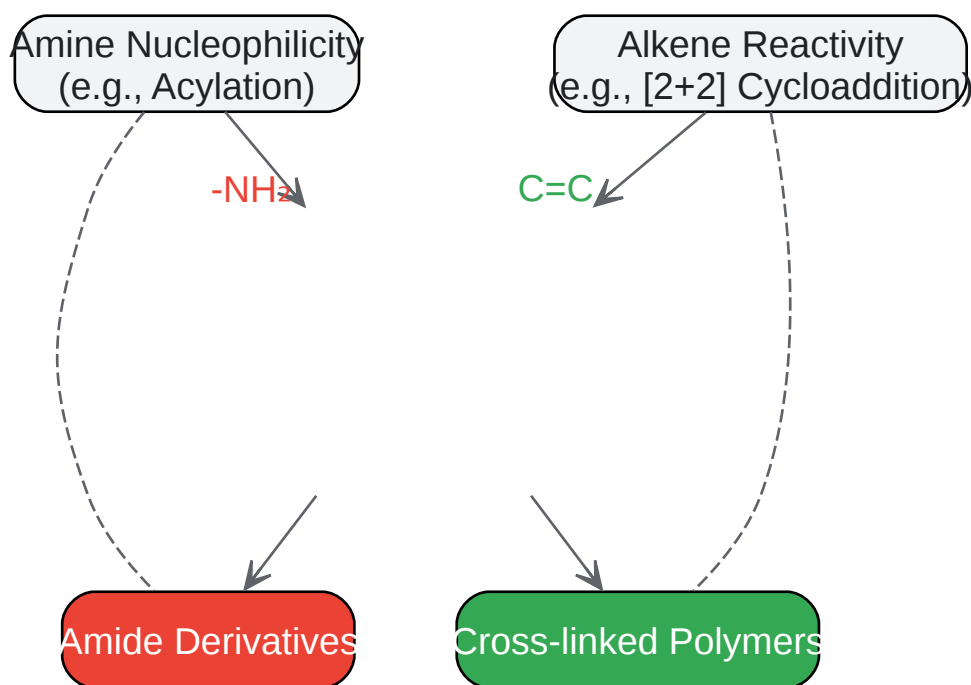
- Ethyl 4-nitrocinnamate
- Stannous chloride ($\text{SnCl}_2 \cdot 2\text{H}_2\text{O}$)
- Glacial acetic acid
- Concentrated hydrochloric acid (HCl)
- Sodium hydroxide (NaOH) solution
- Ethanol
- Sodium dithionite (optional, for ensuring complete reduction)
- Deionized water
- Ice

Procedure:

- In a round-bottom flask, dissolve Ethyl 4-nitrocinnamate (1.0 eq.) in a minimal amount of hot glacial acetic acid.
- To this hot solution, cautiously add stannous chloride (approx. 4-5 eq.) followed by concentrated hydrochloric acid.
- Heat the reaction mixture to boiling under reflux. The progress can be monitored by TLC until the starting material is consumed.
- Once the reaction is complete, pour the mixture onto crushed ice.

- Carefully neutralize the acidic solution by adding an excess of aqueous sodium hydroxide until the solution is strongly basic and tin salts have precipitated.
- Filter the crude product precipitate.
- For purification, dissolve the crude solid in ethanol. If necessary, treat with a small amount of aqueous sodium dithionite to reduce any remaining nitro or intermediate species.
- Filter the hot ethanol solution to remove any insoluble materials.
- Allow the filtrate to cool, inducing crystallization of the pure **Ethyl 4-aminocinnamate**. The product can be further purified by recrystallization from aqueous ethanol.[5]





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Caption: Key reactive sites of **Ethyl 4-aminocinnamate**.

Applications in Drug Development and Materials Science

The versatile structure of **Ethyl 4-aminocinnamate** makes it a valuable component in several high-tech applications.

- **Pharmaceutical Intermediate:** It serves as a key building block for the synthesis of complex therapeutic agents. Researchers have incorporated it into novel peptidomimetic structures designed as inhibitors of viral proteases, such as those from SARS-CoV-2 and Hepatitis C virus. [3][9][10] Its structure allows it to act as a linker, connecting recognition elements to electrophilic "warheads" that target cysteine residues in enzyme active sites. [10]*
- **Materials Science:** The ability of the cinnamate moiety to undergo photodimerization is the basis for its use in smart materials. When grafted onto polymer backbones like polyphosphazenes, it enables the creation of materials that can be cross-linked with UV light and have their cross-links reversed with different wavelengths, leading to self-healing or remendable properties. [11][12]*
- **Cosmetics and Skincare:** Cinnamate derivatives are known for their ability to absorb UV radiation. Consequently, **Ethyl 4-aminocinnamate** and related structures are explored

for use as UV-filtering agents in sunscreens and other skincare products to protect against sun damage. [13]

Safety and Handling

As with any laboratory chemical, proper handling of **Ethyl 4-aminocinnamate** is crucial to ensure personnel safety. It is classified as an irritant.

Hazard Type	GHS Information	Precautionary Measures
Skin Irritation	H315: Causes skin irritation	P280: Wear protective gloves. P302+P352: IF ON SKIN: Wash with plenty of soap and water.
Eye Irritation	H319: Causes serious eye irritation	P280: Wear eye protection. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
Respiratory Irritation	H335: May cause respiratory irritation	P261: Avoid breathing dust. P304+P340: IF INHALED: Remove person to fresh air and keep comfortable for breathing.
Incompatibilities	Strong oxidizing agents	Avoid contact with strong oxidizers. [14]
Storage	Store at 2-8 °C under an inert atmosphere.	Keep container tightly closed in a dry and well-ventilated place. [7]

Data compiled from references.[1][6][7]

Conclusion

Ethyl 4-aminocinnamate is a molecule of significant utility, bridging the gap between fundamental organic synthesis and applied sciences. Its well-defined physicochemical properties, predictable reactivity, and straightforward synthesis make it an accessible and powerful tool for researchers. Its demonstrated applications as a precursor to potent enzyme inhibitors and as a functional component in self-healing materials underscore its continuing relevance in both drug discovery and materials innovation. This guide serves as a foundational resource, enabling scientists and developers to harness the full potential of this versatile chemical compound.

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